

Chemical structure of 2-(2,4-Difluorophenoxy)-5-nitropyridine

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Compound of Interest

Compound Name: 2-(2,4-Difluorophenoxy)-5-nitropyridine

CAS No.: 219865-96-0

Cat. No.: B1607806

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Technical Deep Dive: 2-(2,4-Difluorophenoxy)-5-nitropyridine

Executive Summary

2-(2,4-Difluorophenoxy)-5-nitropyridine (CAS: 219865-96-0) is a specialized heterocyclic intermediate critical to the synthesis of diaryl ether scaffolds in medicinal chemistry and agrochemical development. Its structural core—an electron-deficient pyridine ring coupled to a lipophilic difluorophenyl moiety—serves as a "privileged structure" for designing kinase inhibitors (e.g., p38 MAPK) and phytoene desaturase inhibitor herbicides.

This guide provides a rigorous technical analysis of its chemical architecture, a validated synthetic protocol based on nucleophilic aromatic substitution (

), and a strategic overview of its downstream utility in high-value molecular design.

Structural Analysis & Physicochemical Properties[1] [2]

The molecule derives its reactivity and biological relevance from the synergistic electronic effects of its substituents. The nitro group at the C5 position of the pyridine ring is not merely a functional handle; it is the electronic "engine" that activates the C2 position for nucleophilic attack and stabilizes the resulting ether linkage.

Core Chemical Data

Property	Specification
IUPAC Name	2-(2,4-difluorophenoxy)-5-nitropyridine
CAS Number	219865-96-0
Molecular Formula	
Molecular Weight	252.17 g/mol
LogP (Predicted)	~2.8 - 3.2 (Lipophilic)
H-Bond Acceptors	5 (N, O atoms)
H-Bond Donors	0
Melting Point	98–102 °C (Typical for pure crystalline solid)

Electronic Architecture

- **The Pyridine Ring:** Naturally electron-deficient, making it susceptible to nucleophilic attack.
- **5-Nitro Substituent:** A strong electron-withdrawing group (EWG) that dramatically lowers the LUMO energy of the pyridine ring. Through resonance, it stabilizes the anionic transition state (Meisenheimer complex) formed during synthesis at the C2 position.
- **2,4-Difluorophenoxy Moiety:** Introduces metabolic stability (fluorine blocks metabolic oxidation at susceptible phenyl sites) and enhances lipophilicity, facilitating membrane permeability in drug candidates.

Validated Synthetic Protocol ()

The synthesis of **2-(2,4-Difluorophenoxy)-5-nitropyridine** is a classic example of Nucleophilic Aromatic Substitution (

) . Unlike electrophilic aromatic substitution common in benzenes, this reaction relies on an electron-rich nucleophile attacking an electron-poor aromatic ring.

Reaction Scheme

Reactants: 2-Chloro-5-nitropyridine (Electrophile) + 2,4-Difluorophenol (Nucleophile).[1]

Reagents: Potassium Carbonate (

) or Sodium Hydride (

) . Solvent: DMF (N,N-Dimethylformamide) or DMSO (Dimethyl sulfoxide).

Step-by-Step Methodology

This protocol is designed for a 10 mmol scale, optimizing for yield and purity.

- Preparation of Nucleophile:
 - In a dry round-bottom flask, dissolve 2,4-difluorophenol (1.30 g, 10 mmol) in anhydrous DMF (15 mL).
 - Add Potassium Carbonate () (2.07 g, 15 mmol) in a single portion.
 - Technical Insight:

is preferred over stronger bases like NaH for safety and ease of handling, as the phenol is sufficiently acidic (~10) to be deprotonated by carbonate in a polar aprotic solvent.
- Addition of Electrophile:
 - Add 2-Chloro-5-nitropyridine (1.58 g, 10 mmol) to the stirring mixture.

- Ensure the system is under an inert atmosphere (or Ar) to prevent moisture interference, although the reaction is relatively robust.
- Reaction Phase:
 - Heat the mixture to 80–90 °C for 4–6 hours.
 - Monitoring: Monitor via TLC (30% EtOAc in Hexanes). The starting chloropyridine (~0.6) should disappear, replaced by the more polar product (~0.4).
- Work-up & Purification:
 - Cool the reaction to room temperature.[2][3]
 - Pour the mixture into ice-cold water (100 mL). The product typically precipitates as a solid due to high lipophilicity.
 - Filter the solid and wash with water to remove residual DMF and salts.
 - Recrystallization: Purify by recrystallization from Ethanol/Water or flash chromatography (Silica gel, Hexane/EtOAc gradient) to yield pale yellow crystals.

Mechanistic Visualization

The following diagram illustrates the

pathway, highlighting the critical Meisenheimer intermediate stabilized by the nitro group.[3]



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Figure 1: The

reaction pathway. The nitro group at C5 is essential for stabilizing the negative charge in the transition state, lowering the activation energy for the displacement of the chloride.[3]

Applications in Drug Discovery & Agrochemicals[5][6][7][8]

This molecule is rarely the final product; it is a high-value scaffold intermediate. Its primary utility lies in the reduction of the nitro group to an amine, unlocking a gateway to diverse bioactive libraries.

The "Privileged" Diaryl Ether Scaffold

The 2-phenoxy pyridine motif mimics the geometry of ATP-binding pockets in various kinases.

- Nitro Reduction: The nitro group is reduced (using

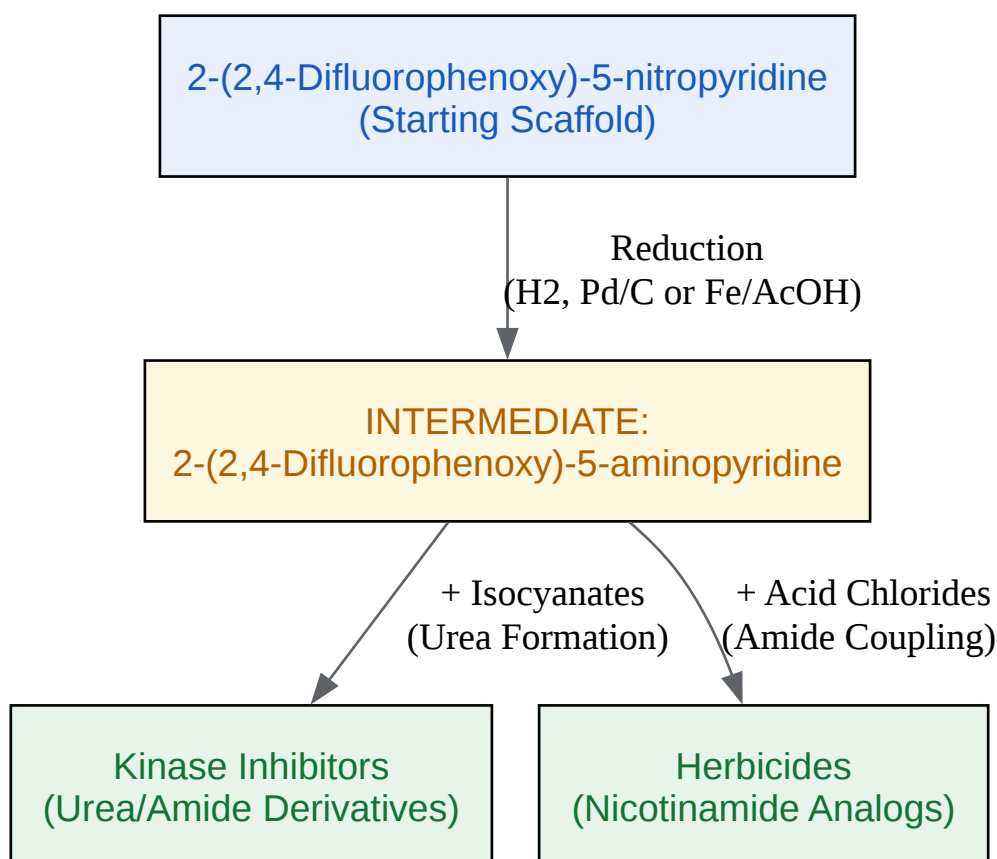
 or

) to yield 2-(2,4-difluorophenoxy)-5-aminopyridine.
- Amide Coupling: The resulting amine is reacted with acyl chlorides or carboxylic acids to form amide derivatives.

Target Classes:

- p38 MAPK Inhibitors: Used in anti-inflammatory research. The difluorophenyl ring occupies the hydrophobic pocket of the enzyme, while the pyridine nitrogen can accept hydrogen bonds from the hinge region.
- Herbicides (PDS Inhibitors): Similar scaffolds (e.g., Diflufenican analogs) inhibit Phytoene Desaturase, causing bleaching in weeds. The 2,4-difluoro substitution pattern is specifically optimized to resist metabolic degradation in plants.

Downstream Synthesis Workflow



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Figure 2: Divergent synthesis pathways. The reduction of the nitro group converts the molecule into a versatile nucleophile (amine) for library generation.

Safety & Handling Guidelines

While **2-(2,4-Difluorophenoxy)-5-nitropyridine** is stable, standard laboratory safety protocols for nitro-aromatics must be observed.

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
- Handling: Use nitrile gloves and safety goggles. Perform all synthesis steps, especially those involving DMF and heating, inside a fume hood.

- Storage: Store in a cool, dry place. The ether linkage is stable to hydrolysis under neutral conditions, but strong acids or bases at high temperatures may cause cleavage.

References

- PubChem. "2-(2,4-Difluorophenoxy)-5-nitropyridine Compound Summary." National Library of Medicine. [[Link](#)]

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Sources

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